

An In-depth Technical Guide to 1-Methoxyindole-3-carboxylic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methoxyindole-3-carboxylic acid

Cat. No.: B132495

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

1-Methoxyindole-3-carboxylic acid is a synthetically derived indole compound with the chemical formula $C_{10}H_9NO_3$. This technical guide provides a comprehensive overview of its chemical structure, formula, and key physicochemical properties. While detailed experimental protocols for its synthesis are not readily available in the public domain, its preparation is noted to originate from a phytoalexin nucleophilic substitution reaction. The biological activities of its structural analogs suggest potential areas of investigation, including antioxidant and anti-inflammatory properties. This document aims to consolidate the available technical data for researchers and professionals in the field of drug development and chemical research.

Chemical Structure and Formula

1-Methoxyindole-3-carboxylic acid is characterized by an indole scaffold, which is a bicyclic structure consisting of a benzene ring fused to a pyrrole ring. A methoxy group ($-OCH_3$) is attached to the nitrogen at position 1 of the indole ring, and a carboxylic acid group ($-COOH$) is substituted at position 3.

Chemical Formula: $C_{10}H_9NO_3$ [\[1\]](#)

Molecular Weight: 191.18 g/mol [\[1\]](#)

CAS Number: 91913-76-7

Chemical Structure:

Caption: Chemical structure of **1-Methoxyindole-3-carboxylic acid**.

Physicochemical Properties

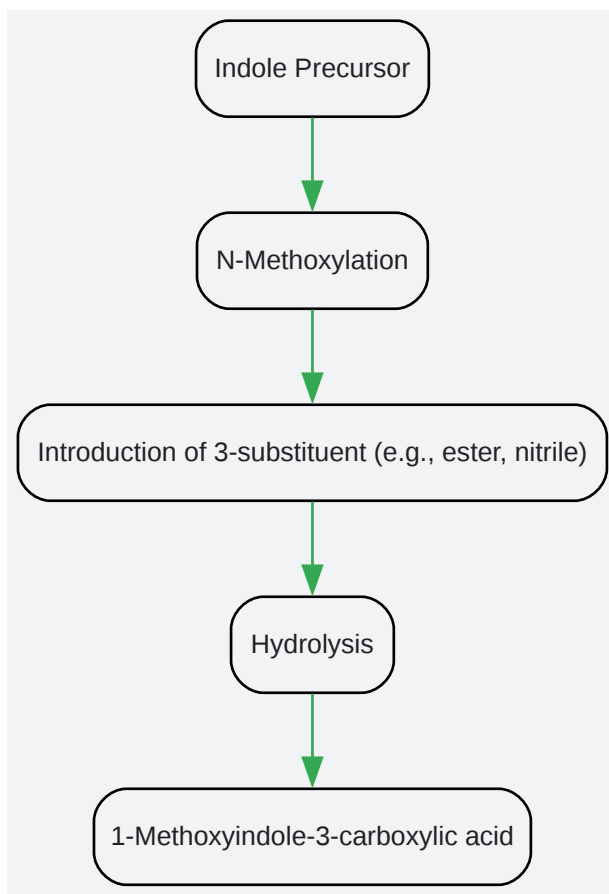
A summary of the key physicochemical properties of **1-Methoxyindole-3-carboxylic acid** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ NO ₃	[1]
Molecular Weight	191.18 g/mol	[1]
CAS Number	91913-76-7	
Appearance	Solid (predicted)	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	

Synthesis

1-Methoxyindole-3-carboxylic acid is a synthetic compound.[1] It is derived from a phytoalexin through a nucleophilic substitution reaction that selectively occurs at the 2-position. [1] A detailed, step-by-step experimental protocol for this specific synthesis is not widely published. However, general methods for the synthesis of related indole-3-carboxylic acid derivatives often involve the hydrolysis of the corresponding ester or nitrile.

General Synthetic Workflow (Hypothetical):



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 1-Methoxyindole-3-carboxylic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132495#1-methoxyindole-3-carboxylic-acid-chemical-structure-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com